

# Essential Safety and Operational Guidance for Handling N-9-Methoxynonyldeoxynojirimycin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: N-9-Methoxynonyldeoxynojirimycin

Cat. No.: B1681059

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **N-9-Methoxynonyldeoxynojirimycin**.

This document provides crucial safety and logistical information for the handling of **N-9-Methoxynonyldeoxynojirimycin**. The following procedures are based on general laboratory safety principles for handling research-grade chemical compounds where a specific Safety Data Sheet (SDS) is not available. A thorough risk assessment should be conducted by qualified personnel before initiating any work with this compound.

## Chemical and Physical Properties

A summary of the known physical and chemical properties for **N-9-Methoxynonyldeoxynojirimycin** and its hydrochloride salt is provided below. This information is essential for understanding the compound's characteristics for safe handling and storage.

Property	N-9-Methoxynonyldeoxynojirimycin	N-9-Methoxynonyldeoxynojirimycin hydrochloride
Molecular Formula	C <sub>16</sub> H <sub>33</sub> NO <sub>5</sub> <a href="#">[1]</a>	C <sub>16</sub> H <sub>34</sub> ClNO <sub>5</sub> <a href="#">[2]</a>
Molecular Weight	319.44 g/mol <a href="#">[1]</a>	355.9 g/mol <a href="#">[2]</a>
CAS Number	615253-61-7 <a href="#">[1]</a>	1333144-07-2 <a href="#">[2]</a>
IUPAC Name	(2R,3R,4R,5S)-2-(hydroxymethyl)-1-(9-methoxynonyl)piperidine-3,4,5-triol <a href="#">[1]</a>	(2R,3R,4R,5S)-2-(hydroxymethyl)-1-(9-methoxynonyl)piperidine-3,4,5-triol;hydrochloride <a href="#">[2]</a>
Synonyms	SP187, UV-4 iminosugar, MON-DNJ <a href="#">[1]</a>	SP-187 hydrochloride, UV-4B <a href="#">[2]</a>

## Personal Protective Equipment (PPE)

Due to the absence of specific toxicological data, a cautious approach is recommended. The following PPE should be considered the minimum requirement when handling **N-9-Methoxynonyldeoxynojirimycin**.

PPE Type	Specification
Eye and Face Protection	Chemical safety goggles or a face shield where splashing is possible.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene). Glove integrity should be checked before and during use.
Body Protection	A lab coat or chemical-resistant apron should be worn. For larger quantities or where significant exposure is possible, a chemical-resistant suit may be necessary.
Respiratory Protection	For handling powders or creating aerosols, a NIOSH-approved respirator with an appropriate particulate filter is recommended. Work should be conducted in a well-ventilated area or a fume hood.

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for the safe handling of **N-9-Methoxynonyldeoxynojirimycin** from receipt to disposal.

- Preparation and Engineering Controls:
  - Work in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
  - Ensure that a safety shower and eyewash station are readily accessible.
  - Assemble all necessary equipment and reagents before handling the compound.
- Handling the Compound:
  - Wear the appropriate PPE as detailed in the table above.

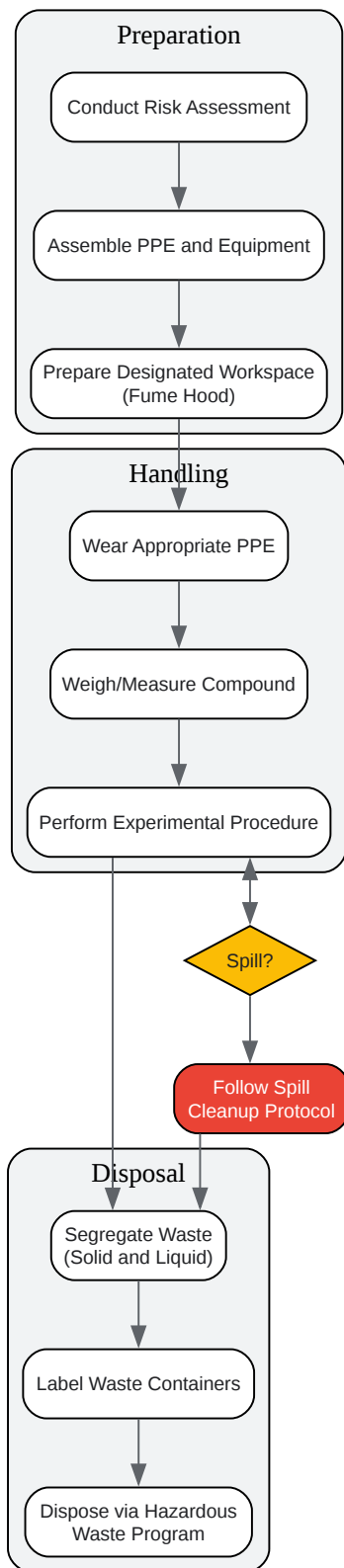
- When weighing the solid compound, do so in a fume hood or a ventilated balance enclosure to avoid generating dust.
- For dissolution, add the solvent to the compound slowly to avoid splashing.
- In Case of a Spill:
  - For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand).
  - Place the absorbed material into a sealed container for proper disposal.
  - Clean the spill area with a suitable solvent, followed by soap and water.
  - For larger spills, evacuate the area and follow emergency procedures.

## Disposal Plan

All waste containing **N-9-Methoxynonyldeoxynojirimycin** must be treated as hazardous chemical waste.

- Waste Segregation:
  - Collect all solid waste (e.g., contaminated gloves, weigh paper) and liquid waste in separate, clearly labeled, and sealed containers.
- Container Labeling:
  - Label waste containers with "Hazardous Waste" and the full chemical name: "**N-9-Methoxynonyldeoxynojirimycin**".
- Disposal Procedure:
  - Dispose of the hazardous waste through your institution's designated hazardous waste management program.
  - Do not dispose of this chemical down the drain or in the regular trash.

## Workflow for Handling N-9-Methoxynonyldeoxynojirimycin



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **N-9-Methoxynonyldeoxynojirimycin**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-9-Methoxynonyldeoxynojirimycin | C<sub>16</sub>H<sub>33</sub>NO<sub>5</sub> | CID 503982 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-9-Methoxynonyldeoxynojirimycin hydrochloride | C<sub>16</sub>H<sub>34</sub>ClNO<sub>5</sub> | CID 73425534 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling N-9-Methoxynonyldeoxynojirimycin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681059#personal-protective-equipment-for-handling-n-9-methoxynonyldeoxynojirimycin]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)